

Application Note: Tracing Metabolic Pathways with Deuterated Oleic Acid (OB-1-d3)

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Compound of Interest

Compound Name: OB-1-d3

Cat. No.: B15610474

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Introduction

Stable isotope labeling has become an indispensable tool in metabolic research, offering a safe and effective method to trace the fate of molecules in complex biological systems.^{[1][2]}

Deuterated oleic acid, here referred to as **OB-1-d3**, is a stable isotope-labeled version of oleic acid, a common monounsaturated fatty acid. By replacing hydrogen atoms with deuterium, **OB-1-d3** can be distinguished from its endogenous counterparts by mass spectrometry.^{[1][2]} This allows researchers to track its absorption, distribution, and incorporation into various lipid species, as well as its breakdown through oxidative pathways.^[3] This application note provides detailed protocols and data for using **OB-1-d3** to study fatty acid metabolism in vivo and in vitro, aiding in the investigation of metabolic diseases such as diabetes, obesity, and atherosclerosis, and in the development of novel therapeutics.^{[3][4]}

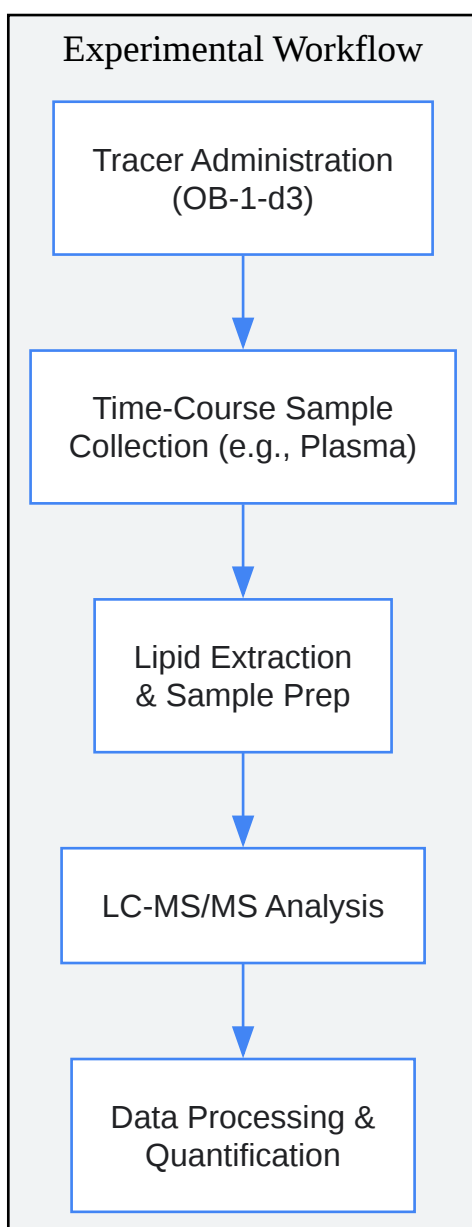
Core Applications

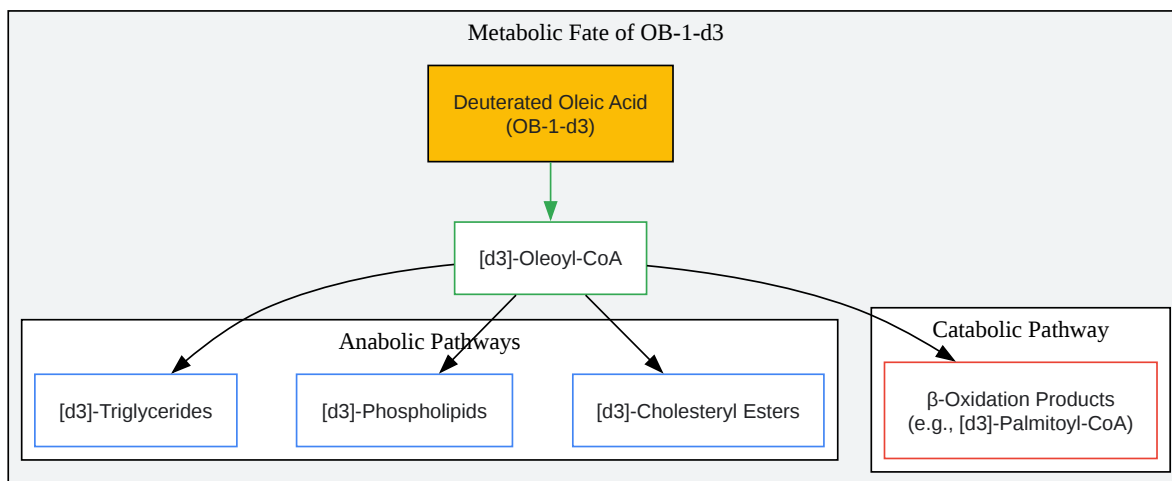
The use of **OB-1-d3** as a metabolic tracer enables a variety of applications in metabolic research:

- In Vivo Lipid Disposition: Tracking the incorporation of oleic acid into complex lipids like triglycerides, phospholipids, and cholesteryl esters in various tissues.[\[3\]](#)
- Fatty Acid Oxidation (β -Oxidation): Quantifying the rate at which oleic acid is catabolized for energy production by measuring the appearance of its downstream metabolites.[\[3\]](#)[\[4\]](#)
- Lipoprotein Metabolism: Following the packaging of newly synthesized lipids into lipoprotein particles, such as VLDL and chylomicrons, and their secretion into circulation.[\[3\]](#)[\[5\]](#)
- Pharmacological Studies: Assessing the effect of therapeutic agents on lipid metabolism by comparing tracer flux in treated versus untreated models.[\[3\]](#)
- Cellular Metabolism: Investigating fatty acid uptake and utilization in cultured cells to understand metabolic processes at a cellular level.[\[6\]](#)

Experimental Workflow and Metabolic Fate

A typical in vivo experiment involves administering the **OB-1-d3** tracer, collecting biological samples at various time points, extracting the relevant metabolites, and analyzing them by mass spectrometry. The general workflow and the metabolic fate of the tracer are illustrated below.





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